

Technical Guide: Chemical Formulation and Properties of New Truliner® Relining Material

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Compound of Interest

Compound Name: *truliner*

Cat. No.: *B1166193*

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This technical guide provides an in-depth analysis of the chemical composition, polymerization process, and material properties of New **Truliner®**, a poly(ethyl methacrylate) (PEMA) based, hard chairside denture relining material. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of this dental biomaterial.

Chemical Formulation

New **Truliner®** is a two-component system, consisting of a powder and a liquid, which are mixed to initiate a self-curing polymerization reaction. A bonding liquid is also supplied to enhance adhesion to the denture base.

The powder component of New **Truliner®** is primarily composed of Poly(ethyl methacrylate) (PEMA), which serves as the polymeric base. Benzoyl peroxide is included as an initiator for the polymerization reaction. For shaded variants (e.g., pink, vein), pigments are added to achieve the desired aesthetic characteristics.

Component	CAS Number	Weight Percentage (%)	Function
Poly(ethyl methacrylate)	9003-42-3	60 - 100	Polymeric Base
Benzoyl Peroxide	94-36-0	1 - 5	Initiator
Cadmium Pigments	7440-43-9	0.5 - 1.5	Pigment
Titanium Dioxide	13463-67-7	0.5 - 1.5	Pigment
*Not present in the clear shade.			

The liquid component contains a monomer that polymerizes to form the solid relined material. It also includes a plasticizer to improve the material's flexibility and reduce brittleness. Based on the Safety Data Sheet and literature on similar PEMA-based materials, the composition is as follows:

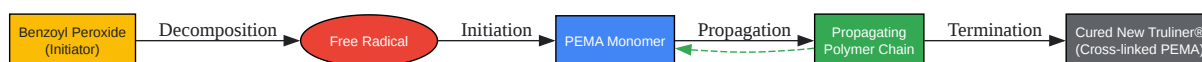
Component	CAS Number	Weight Percentage (%)	Function
Monomer (e.g., Ethyl Methacrylate, n-Propyl Methacrylate, or n-Butyl Methacrylate)	Varies	Not specified	Monomer
Di-n-butyl phthalate	84-74-2	8[1]	Plasticizer

Note: The exact monomer and its percentage are not publicly disclosed by the manufacturer. The presence of Di-n-butyl phthalate is inferred from safety data and academic studies.

The specific chemical composition of the New **Truliner®** Bonding Liquid is not publicly available. Its function is to pre-treat the surface of the existing denture to promote a stronger chemical bond with the newly applied relining material.

Polymerization Pathway

The curing of New **Truliner**® is achieved through a free-radical addition polymerization reaction. This process is initiated by the decomposition of benzoyl peroxide in the powder when it comes into contact with the liquid monomer.



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Polymerization of New **Truliner**®

Experimental Protocols for Material Characterization

Several studies have investigated the physical and mechanical properties of New **Truliner**®. The following are summaries of typical experimental protocols used in this research.

Flexural strength is a critical property for denture relining materials, as it indicates their ability to resist fracture under load.



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Flexural Strength Testing Workflow

Methodology:

- Specimen Preparation: Rectangular specimens of standardized dimensions (e.g., 65 x 10 x 2.5 mm) are fabricated from the cured New **Truliner**® material.[2][3]
- Testing Apparatus: A universal testing machine is configured for a three-point bending test.[2]
- Procedure: The specimen is placed on two supports, and a load is applied to the center of the specimen at a constant crosshead speed (e.g., 5 mm/min) until fracture occurs.[2]

- **Data Analysis:** The force at fracture is recorded, and the flexural strength is calculated in Megapascals (MPa).

Surface roughness affects the comfort, staining, and biofilm accumulation on the relined denture.

Methodology:

- **Specimen Preparation:** Disc-shaped specimens are prepared and may be subjected to various treatments, such as polishing or disinfection protocols.[4]
- **Measurement:** A profilometer or an atomic force microscope is used to measure the surface roughness (Ra) in micrometers (μm).
- **Data Analysis:** Changes in surface roughness are statistically analyzed to determine the effects of different treatments. Studies have shown that the surface roughness of New **Truliner®** can be adversely affected by microwave disinfection.[4]

The bond strength between the reline material and the existing denture base is crucial for the longevity of the reline.

Methodology:

- **Specimen Preparation:** Dumbbell-shaped specimens are fabricated, with one half consisting of the denture base polymer and the other half of New **Truliner®**. [5]
- **Testing:** A tensile load is applied to the specimen using a universal testing machine until failure of the bond occurs.[5]
- **Calculation:** The tensile bond strength is calculated based on the force required to cause failure and the area of the bonded surface.

Leachable Components and Biocompatibility

Like other acrylic resins, New **Truliner®** may release unreacted monomers and plasticizers into the oral environment.[6] Studies have investigated the leaching of these components and their potential cytotoxic effects.[6][7] High-performance liquid chromatography (HPLC) is a common analytical technique used to quantify the amount of leached substances, such as

residual monomers and di-n-butyl phthalate.[6] The biocompatibility of the material is influenced by the concentration of these leached components.

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